

# 3,5-Dimethyl-4-nitrosomorpholine solubility issues and solutions

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## Compound of Interest

Compound Name: 3,5-Dimethyl-4-nitrosomorpholine

CAS No.: 55556-87-1

Cat. No.: B15344912

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## Technical Support Center: 3,5-Dimethyl-4-nitrosomorpholine

### Solubility Optimization & Handling Guide

Product Identity: **3,5-Dimethyl-4-nitrosomorpholine** CAS Number: 55556-87-1 Chemical Class: N-Nitrosamines / Morpholine Derivatives Primary Application: Carcinogenicity research, Mutagenesis standards, Organic synthesis intermediates.

## Part 1: Solubility Profile & Technical Specifications

The solubility behavior of **3,5-Dimethyl-4-nitrosomorpholine** is governed by the steric hindrance of the methyl groups at the C3 and C5 positions and the polarity of the N-nitrosomorpholine ring. Unlike the unsubstituted parent compound (N-nitrosomorpholine), the addition of two methyl groups increases lipophilicity (LogP) and introduces stereochemical complexity (cis/trans isomers), which can lead to inconsistent dissolution rates.

## Physicochemical Data Table

Solvent	Solubility Limit (Est.)	Stability in Solution	Application Notes
DMSO	~100 mg/mL	High (Weeks at -20°C)	Recommended for stock solutions.
Ethanol	~50 mg/mL	Moderate	Good for biological assays requiring low toxicity carriers.
Water	< 25 mg/mL	Low (Hydrolysis risk)	Limited solubility. Requires co-solvent (e.g., 1% DMSO) for stability.
DCM	> 100 mg/mL	High	Ideal for extraction or synthetic workups.
PBS (pH 7.4)	< 10 mg/mL	Low	Prone to precipitation upon dilution from organic stocks.

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*Critical Note on Isomerism: Commercial **3,5-dimethyl-4-nitrosomorpholine** is often a mixture of cis and trans isomers. The trans isomer typically exhibits lower solubility and higher crystallinity, often acting as the nucleation point for precipitation in cold storage [1, 2].*

## Part 2: Troubleshooting Guide (Q&A)

### Issue 1: Precipitation in Stock Solutions

User Question: "I stored my 50 mM DMSO stock solution at -20°C. Upon thawing, I see fine needle-like crystals that won't redissolve with simple vortexing. Is the product degraded?"

Technical Diagnosis: This is likely cryo-precipitation of the trans-isomer, not degradation. DMSO has a high freezing point (19°C), and the trans-isomer of **3,5-dimethyl-4-nitrosomorpholine** crystallizes out more readily than the cis-isomer due to better packing efficiency.

Solution Protocol:

- Warm the Vial: Place the sealed vial in a 37°C water bath for 10–15 minutes.
- Sonication: Sonicate at 40 kHz for 60 seconds. Do not overheat.
- Verification: Invert the vial against a light source. If the solution is clear yellow, it is recovered. If a dark brown precipitate remains, this indicates photochemical degradation (see Issue 3).

## Issue 2: Cloudiness Upon Dilution in Media

User Question: "When I dilute my DMSO stock (1000x) into cell culture media, the solution turns milky/cloudy immediately. How do I prevent this?"

Technical Diagnosis: This is "solvent shock" or rapid reprecipitation. The hydrophobic methyl groups make the 3,5-dimethyl variant less water-soluble than unsubstituted nitrosomorpholine. Adding a bolus of hydrophobic stock to an aqueous buffer causes local supersaturation.

Solution Protocol:

- Stepwise Dilution: Do not jump from 100% DMSO to 0.1% DMSO in one step.
  - Intermediate Step: Dilute stock 1:10 in sterile PBS/Ethanol (1:1 mix) first.
  - Final Step: Dilute the intermediate into the final media.
- Pre-warm Media: Ensure the culture media is at 37°C before adding the compound. Cold media accelerates precipitation.
- Surfactant Assist: If experimental conditions permit, add 0.5% Tween-80 or Cyclodextrin to the aqueous media before adding the drug.

## Issue 3: Color Change (Yellow to Brown/Green)

User Question: "My working solution was left on the bench for 4 hours and has turned from pale yellow to a greenish-brown color. Is it still usable?"

Technical Diagnosis: No. The compound has undergone photolytic degradation. Nitrosamines are intrinsically light-sensitive because the N-N=O bond absorbs UV/Vis light (typically 300–400 nm), leading to homolytic cleavage and the formation of reactive radicals [3].

Solution Protocol:

- Discard: The solution now contains unknown radical decomposition products.
- Light Protection: Always handle **3,5-dimethyl-4-nitrosomorpholine** in amber vials.
- Workflow Adjustment: Perform all dilutions under low-light conditions or yellow safety lights.

## Part 3: Standardized Protocols

### Protocol A: Preparation of Stable Stock Solution (50 mM)

Target Concentration: ~7.2 mg/mL (MW ≈ 144.17 g/mol )

- Weighing: Weigh 7.2 mg of **3,5-Dimethyl-4-nitrosomorpholine** into an amber glass vial.
  - Note: Avoid using plastic microfuge tubes for long-term storage as nitrosamines can leach into certain plastics.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: Cell Culture Tested).
- Dissolution: Vortex vigorously for 30 seconds. If solid remains, sonicate for 1 minute.
- Aliquot & Store: Divide into 50 µL aliquots in amber glass vials. Store at -20°C.
  - Shelf Life: 6 months if protected from light and moisture.

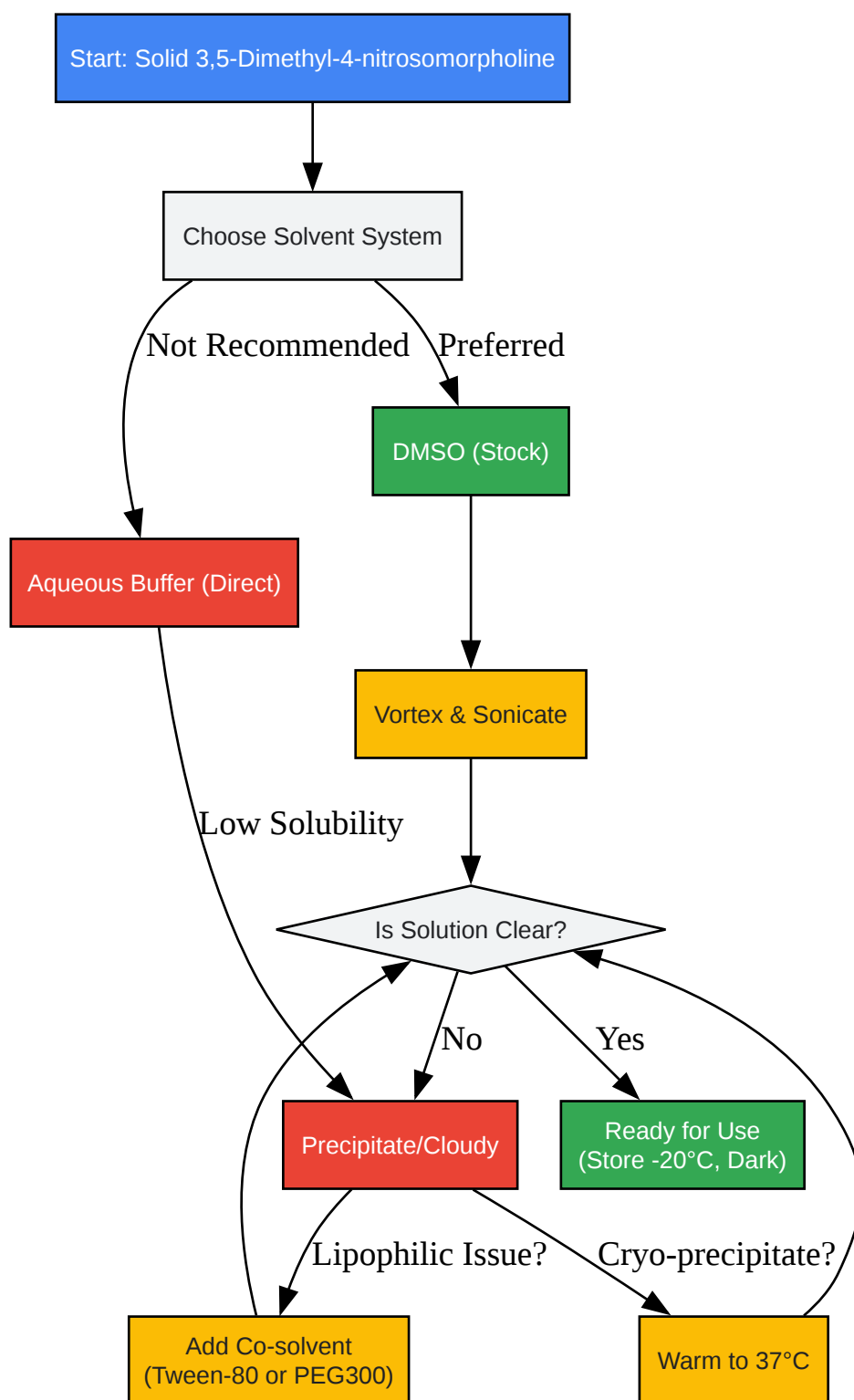
## Protocol B: Aqueous Working Solution (For In Vivo/In Vitro)

Target: 100  $\mu$ M in PBS (0.2% DMSO)

- Thaw: Warm the DMSO stock (50 mM) to Room Temperature (RT).
- Carrier Preparation: Prepare PBS (pH 7.4) containing 0.5% Tween-80 (optional, for solubility insurance).
- Rapid Mixing:
  - Place the PBS on a magnetic stirrer (medium speed).
  - Slowly inject the required volume of DMSO stock directly into the vortex of the stirring buffer.
  - Do not pipette the stock against the wall of the tube.
- Filtration: Syringe filter (0.22  $\mu$ m PTFE) immediately to remove any micro-precipitates.

## Part 4: Visual Workflows

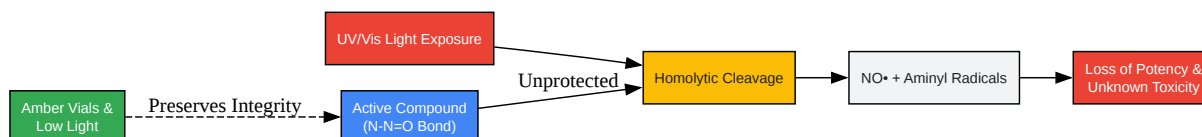
### Figure 1: Solubility Decision Tree



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Caption: Decision matrix for solubilizing **3,5-Dimethyl-4-nitrosomorpholine**, highlighting the preference for organic stock preparation prior to aqueous dilution.

## Figure 2: Degradation & Handling Logic



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Caption: Mechanism of photochemical degradation. The N-nitroso group is labile under light exposure, necessitating strict dark-handling procedures.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6046, N-Nitrosomorpholine (Analogous properties). Retrieved from [[Link](#)]
- Loeppky, R. N., & Outram, J. R. (1982). N-Nitrosamine fragmentation and conformation. In N-Nitroso Compounds (ACS Symposium Series). This source details the stereochemistry (cis/trans) issues inherent to substituted nitrosamines.
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